

A Technical Guide to the Solubility of Disperse Red 177

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Compound of Interest

Compound Name: Disperse Red 177

Cat. No.: B3427282

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility characteristics of C.I. **Disperse Red 177**, a heterocyclic monoazo dye.^[1] While primarily utilized in the textile industry for dyeing polyester fibers, its physicochemical properties, particularly its solubility, are of interest to researchers in various fields, including materials science and formulation development.^{[1][2]} This document outlines the known solubility profile of **Disperse Red 177**, provides a detailed experimental protocol for its quantitative determination, and presents a logical workflow for this procedure.

Core Concepts in Disperse Dye Solubility

Disperse dyes, by design, have very low solubility in water.^[3] Their application in dyeing synthetic, hydrophobic fibers like polyester relies on their ability to exist as a fine dispersion in an aqueous bath and subsequently partition into the fiber, forming a solid-solid solution.^[3] Consequently, their solubility is more significant in organic solvents and specialized media. The solubility of disperse dyes is influenced by factors such as the chemical structure of the dye, the polarity of the solvent, and the temperature of the system.^[4]

Physicochemical Properties of Disperse Red 177

A foundational understanding of the physicochemical properties of **Disperse Red 177** is essential for interpreting its solubility behavior.

Property	Value	Reference
Chemical Name	2-((2-cyanoethyl)(4-((6-nitrobenzothiazol-2-yl)azo)phenyl)amino)ethyl acetate	[5]
C.I. Name	Disperse Red 177	[6]
CAS Number	58051-98-2	[6]
Molecular Formula	C ₂₀ H ₁₈ N ₆ O ₄ S	[7]
Molecular Weight	438.46 g/mol	[7]
Appearance	Red powder/grain	[2][8]
Melting Point	167 °C	[9]
Boiling Point	665.8 °C at 760 mmHg	[7]
Density	1.39 g/cm ³	[1]

Solubility Profile of Disperse Red 177

Precise quantitative solubility data for **Disperse Red 177** in a wide range of common organic solvents is not extensively published in publicly available literature. However, based on technical data sheets, related research, and the behavior of structurally similar dyes, a qualitative and inferred solubility profile can be established.

Solvent	Solubility	Remarks	Reference
Water	Insoluble	Consistently reported across multiple sources.	[9] [10]
Dimethyl Sulfoxide (DMSO)	Soluble	Used as a solvent for preparing nanoparticles of Pigment Red 177.	
Acetone	Likely Soluble	A related dye, Disperse Red 17, is soluble in acetone.	[11]
Ethanol	Likely Soluble	A related dye, Disperse Red 17, is soluble in ethanol.	[11]
Ethyl Acetate	Likely Soluble	Often used as a solvent for polar organic compounds.	[12]
Toluene	Sparingly Soluble to Insoluble	As a non-polar solvent, it is less likely to be a good solvent for this moderately polar dye.	
Supercritical CO ₂	Soluble (variable)	Solubility is dependent on temperature and pressure; a key medium for waterless dyeing.	[13] [14]
Decamethylcycllopentasiloxane (D5)	Soluble	Used in silicone-based waterless dyeing systems.	

Note: The solubilities listed as "Likely Soluble" are inferred from the behavior of similar disperse dyes or general solvent properties and should be experimentally verified for any specific application.

Experimental Protocol: Spectrophotometric Determination of Solubility

The following protocol details a robust method for determining the solubility of **Disperse Red 177** in a given organic solvent using UV-Vis spectrophotometry. This method is based on creating a calibration curve from solutions of known concentrations and then measuring the concentration of a saturated solution.

Materials and Equipment

- **Disperse Red 177** (analytical standard)
- Solvent of interest (spectroscopic grade)
- UV-Vis Spectrophotometer
- Analytical balance (± 0.0001 g)
- Volumetric flasks (various sizes, Class A)
- Pipettes (various sizes, Class A)
- Syringe filters (0.45 μm , solvent-compatible)
- Syringes
- Scintillation vials or sealed flasks
- Shaker or magnetic stirrer
- Constant temperature bath

Procedure

Part 1: Preparation of Standard Solutions and Calibration Curve

- **Prepare a Stock Solution:** Accurately weigh a precise amount of **Disperse Red 177** (e.g., 10 mg) and dissolve it in the chosen organic solvent in a 100 mL volumetric flask. This will be your stock solution (e.g., 100 mg/L).
- **Perform Serial Dilutions:** Create a series of standard solutions with decreasing concentrations by performing serial dilutions of the stock solution. For example, prepare standards of 50, 25, 12.5, 6.25, and 3.125 mg/L in separate volumetric flasks.
- **Determine Maximum Absorbance Wavelength (λ_{max}):** Using the spectrophotometer, scan one of the mid-range standard solutions across the visible spectrum (e.g., 350-700 nm) against a solvent blank to identify the wavelength of maximum absorbance (λ_{max}).
- **Measure Absorbance of Standards:** Set the spectrophotometer to the determined λ_{max} . Measure the absorbance of the solvent blank (to zero the instrument) and then each of the standard solutions.
- **Construct the Calibration Curve:** Plot the measured absorbance values (y-axis) against the known concentrations of the standard solutions (x-axis). Perform a linear regression to obtain the equation of the line ($y = mx + c$) and the correlation coefficient (R^2). An R^2 value > 0.99 is desirable.

Part 2: Preparation and Measurement of the Saturated Solution

- **Create a Saturated Solution:** Add an excess amount of **Disperse Red 177** to a known volume of the organic solvent in a sealed container (e.g., a scintillation vial). The amount should be sufficient to ensure undissolved solid remains after equilibration.
- **Equilibrate the Solution:** Place the sealed container in a constant temperature bath on a shaker or with a magnetic stirrer. Agitate the mixture for a sufficient period (e.g., 24-48 hours) to ensure that equilibrium solubility is reached.
- **Sample the Supernatant:** After the equilibration period, cease agitation and allow the excess solid to settle. Carefully withdraw a sample from the clear supernatant using a syringe.

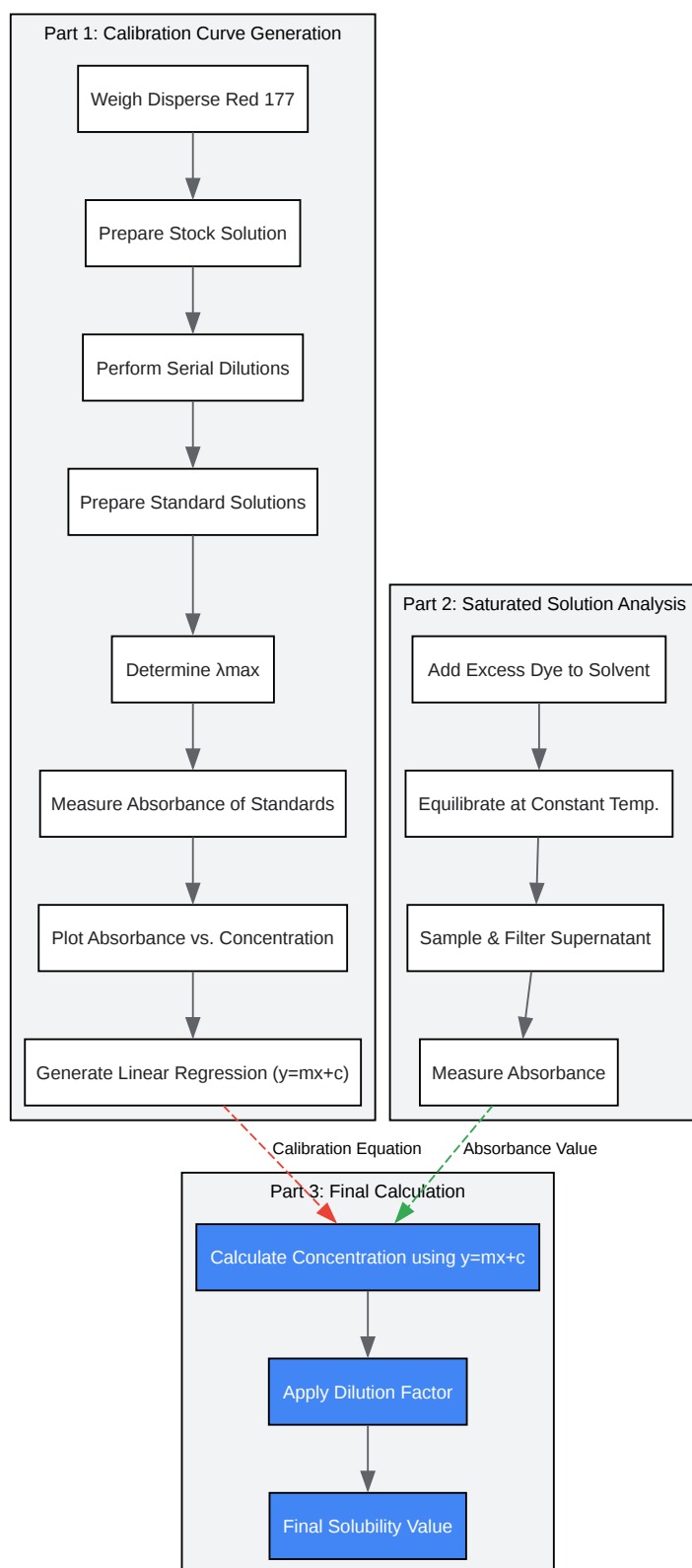
- **Filter the Sample:** Immediately filter the sample through a 0.45 μm syringe filter into a clean vial to remove any undissolved microparticles. This step is critical to prevent artificially high absorbance readings.
- **Dilute and Measure Absorbance:** If the absorbance of the saturated solution is expected to be outside the linear range of the calibration curve, perform a precise dilution with the same solvent. Measure the absorbance of the filtered (and potentially diluted) saturated solution at the λ_{max} .

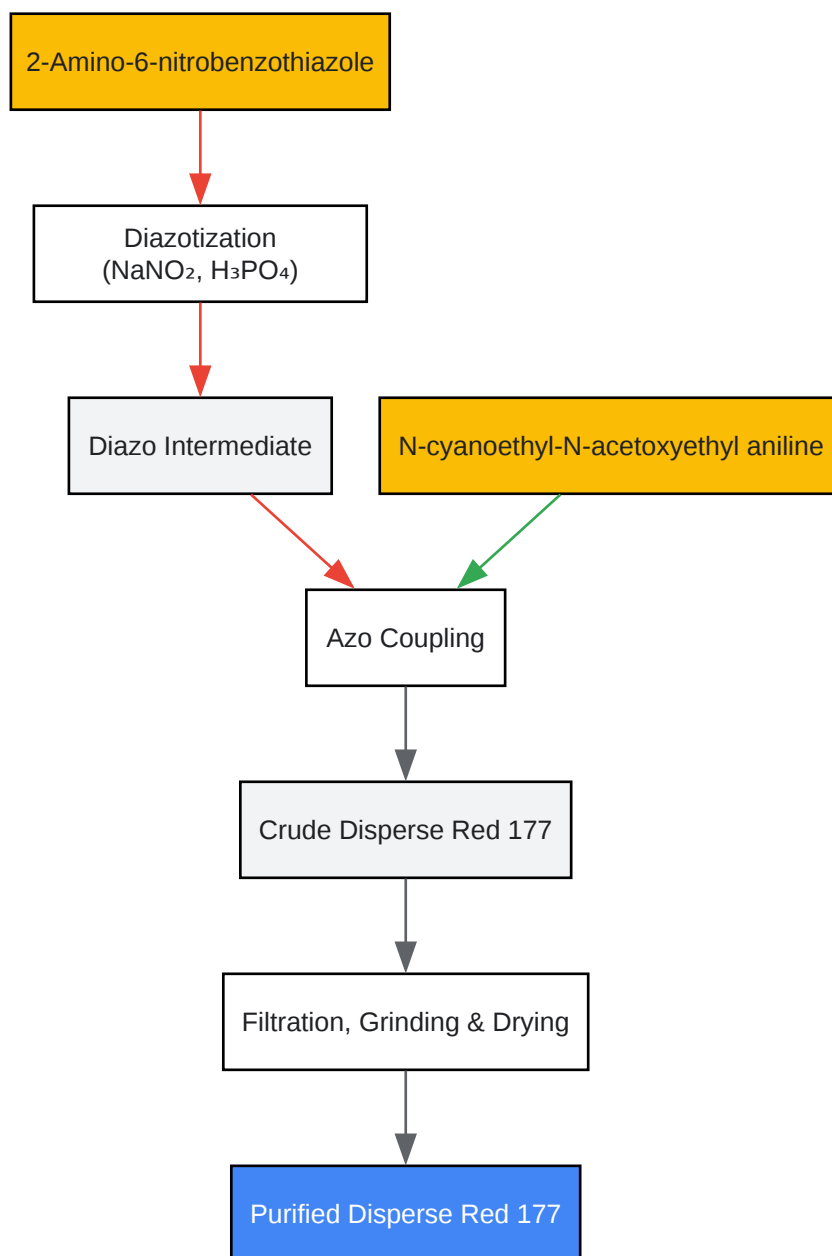
Part 3: Calculation of Solubility

- **Calculate Concentration:** Using the equation from the calibration curve ($y = mx + c$), calculate the concentration of the measured saturated solution sample.
- **Account for Dilution:** If the sample was diluted, multiply the calculated concentration by the dilution factor to determine the actual concentration of the saturated solution. This value represents the solubility of **Disperse Red 177** in the chosen solvent at the specified temperature.

Logical and Experimental Workflows

The determination of solubility follows a structured workflow, from initial preparation to final calculation. Similarly, the synthesis of azo dyes like **Disperse Red 177** involves a logical sequence of chemical reactions.





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References

- 1. chembk.com [chembk.com]
- 2. China Biggest Disperse Red 177 Polyester Dye Suppliers & Manufacturers & Factory - MSDS Sheet - Sinoever [dyestuffscn.com]
- 3. GENERAL INTRODUCTION TO THE CHEMISTRY OF DYES - Some Aromatic Amines, Organic Dyes, and Related Exposures - NCBI Bookshelf [ncbi.nlm.nih.gov]
- 4. researchgate.net [researchgate.net]
- 5. 58051-98-2 CAS MSDS (Disperse Red 177) Melting Point Boiling Point Density CAS Chemical Properties [chemicalbook.com]
- 6. worlddyevariety.com [worlddyevariety.com]
- 7. Disperse Red 177 | 68133-69-7 | FD173101 | Biosynth [biosynth.com]
- 8. epsilonpigments.com [epsilonpigments.com]
- 9. C.I. Disperse Red 177 press cake [chembk.com]
- 10. Disperse red 177 TDS|Disperse red 177 from Chinese supplier and producer - DISPERSE RED DYES - Enoch dye [enochdye.com]
- 11. worlddyevariety.com [worlddyevariety.com]
- 12. WO2006069929A2 - Dyes that are soluble in organic solvents - Google Patents [patents.google.com]
- 13. researchgate.net [researchgate.net]
- 14. researchgate.net [researchgate.net]
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